

Synthesis and Purification of Boc-Ser-OH.DCHA: A Technical Guide

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Compound of Interest

Compound Name: *Boc-Ser-OH.DCHA*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and purification of N-tert-Butoxycarbonyl-L-serine dicyclohexylammonium salt (**Boc-Ser-OH.DCHA**), a crucial building block in peptide synthesis and drug development. This guide details the experimental protocols, key quantitative data, and process workflows to ensure reproducible and high-purity synthesis of this important compound.

Introduction

N- α -Boc-L-serine (Boc-Ser-OH) is a derivative of the amino acid L-serine where the amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection is essential in peptide synthesis to prevent unwanted side reactions during peptide bond formation.^[1] However, Boc-Ser-OH is often isolated as a hygroscopic and non-crystalline solid, which can be challenging to handle, purify, and store. To overcome these limitations, it is frequently converted into its dicyclohexylammonium (DCHA) salt. The resulting **Boc-Ser-OH.DCHA** is a stable, crystalline solid that is easier to purify by recrystallization, ensuring high purity of the final product.^[1]

Synthesis Pathway

The synthesis of **Boc-Ser-OH.DCHA** is a two-step process. The first step involves the protection of the amino group of L-serine with a Boc group. The second step is the formation of the dicyclohexylammonium salt.



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Caption: Overall synthesis pathway for **Boc-Ser-OH.DCHA**.

Experimental Protocols

Synthesis of N-Boc-L-serine (Boc-Ser-OH)

This protocol is adapted from established procedures for the N-protection of amino acids.

Materials:

- L-Serine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH)
- Dioxane
- Water
- Potassium bisulfate (KHSO₄)
- Ethyl acetate
- Magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask, dissolve L-serine in a 1N sodium hydroxide solution and dioxane, and cool the mixture in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate in dioxane to the stirred reaction mixture.

- Allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, concentrate the mixture under reduced pressure to remove the dioxane.
- Cool the remaining aqueous solution in an ice-water bath and acidify to a pH of 2–3 by the slow addition of a 1N potassium bisulfate solution.
- Extract the aqueous layer multiple times with ethyl acetate.
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain N-Boc-L-serine as a viscous oil or foam. This crude product is typically used in the next step without further purification.

Formation and Purification of Boc-Ser-OH.DCHA

Materials:

- Crude N-Boc-L-serine
- Dicyclohexylamine (DCHA)
- Ethyl acetate (or other suitable organic solvent such as ether or isopropyl acetate)
- Hexane (or other non-polar solvent for washing)

Procedure:

- Dissolve the crude N-Boc-L-serine in a suitable organic solvent like ethyl acetate.
- To the stirred solution, add dicyclohexylamine dropwise.
- Stir the mixture at room temperature. The crystalline dicyclohexylammonium salt will precipitate out of the solution. The formation of the precipitate can be encouraged by cooling the mixture.

- Collect the crystalline solid by vacuum filtration.
- Wash the collected crystals with a cold non-polar solvent, such as hexane, to remove any residual impurities.
- Dry the purified **Boc-Ser-OH.DCHA** salt under vacuum to a constant weight.

Purification Workflow

The purification process for **Boc-Ser-OH.DCHA** leverages the crystalline nature of the salt.



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Caption: Purification workflow for **Boc-Ser-OH.DCHA**.

Data Presentation

The following tables summarize the key quantitative data for the starting materials and the final product.

Table 1: Properties of Key Reagents

Reagent	Molecular Formula	Molecular Weight (g/mol)
L-Serine	C ₃ H ₇ NO ₃	105.09
Di-tert-butyl dicarbonate	C ₁₀ H ₁₈ O ₅	218.25
Dicyclohexylamine	C ₁₂ H ₂₃ N	181.32

Table 2: Characterization of **Boc-Ser-OH.DCHA**

Property	Value
Molecular Formula	C ₂₀ H ₃₈ N ₂ O ₅
Molecular Weight (g/mol)	386.53
Appearance	White to off-white crystalline solid
Purity	Typically ≥98%

Note: Specific values for melting point and optical rotation can vary slightly between batches and should be determined experimentally.

Conclusion

The synthesis of **Boc-Ser-OH.DCHA** via the N-Boc protection of L-serine followed by salt formation with dicyclohexylamine is a robust and reliable method for producing a stable and high-purity precursor for peptide synthesis. The conversion of the intermediate oily Boc-Ser-OH into a crystalline DCHA salt is a critical step that greatly simplifies its handling, purification, and storage, making it an indispensable compound for researchers and professionals in the field of drug development and peptide chemistry.

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References

- 1. Boc-Ser-OH.DCHA | 10342-06-0 | Benchchem [benchchem.com]
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